

D-Glucose-d2: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest		
Compound Name:	D-Glucose-d2-2	
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An In-depth Technical Guide on the Core Properties and Applications of D-Glucose-d2 (CAS Number: 18991-62-3)

Introduction

D-Glucose-d2, a deuterium-labeled isotopologue of D-glucose, serves as a critical tool in metabolic research and drug development.[1][2] Its unique stable isotope labeling allows for the non-invasive tracing and quantification of glucose metabolism in vivo, providing invaluable insights into biochemical pathways and the pharmacokinetics of therapeutic agents. This guide offers a comprehensive overview of the chemical properties, metabolic significance, and experimental applications of D-Glucose-d2 for researchers, scientists, and professionals in the field of drug development.

Chemical and Physical Properties

D-Glucose-d2, also known as D-Glucose-6,6-d2, is a white powder that is soluble in methanol. [3] Key quantitative data regarding its chemical and physical properties are summarized in the table below for easy reference and comparison.



Property	Value
CAS Number	18991-62-3[1][4][5][6]
Molecular Formula	C ₆ H ₁₀ D ₂ O ₆ [1][3][4][6]
Molecular Weight	182.17 g/mol [4][5][6]
Melting Point	150-152 °C[1][7]
Boiling Point	410.8 ± 45.0 °C at 760 mmHg[1]
Density	1.7 ± 0.1 g/cm ³ [1]
Flash Point	202.2 ± 28.7 °C[1]
Isotopic Purity	≥98 atom % D[7]
Chemical Purity	≥99% (CP)[6][7]
Physical Form	Powder[7]

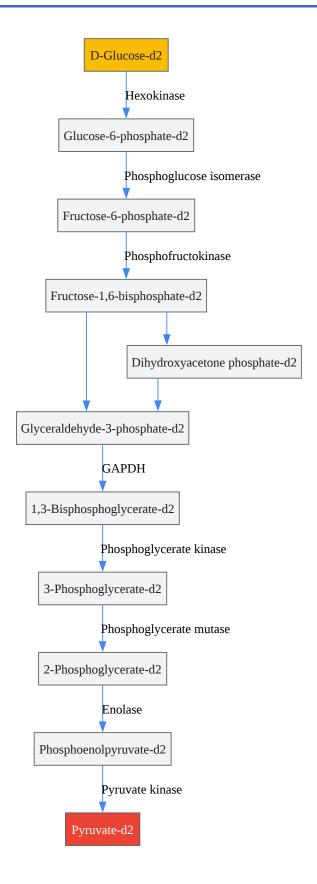
Metabolic Pathways and Signaling

As a labeled analog of glucose, D-Glucose-d2 participates in the central metabolic pathways of glucose, primarily glycolysis and the tricarboxylic acid (TCA) cycle.[8][9] The deuterium atoms on the glucose molecule allow for its downstream metabolites to be traced and quantified using techniques such as mass spectrometry and magnetic resonance spectroscopy.

Glycolysis

Glycolysis is the metabolic pathway that converts glucose into pyruvate.[4] The free energy released in this process is used to form the high-energy molecules ATP and NADH. D-Glucosed2 enters this pathway and is metabolized similarly to its unlabeled counterpart.





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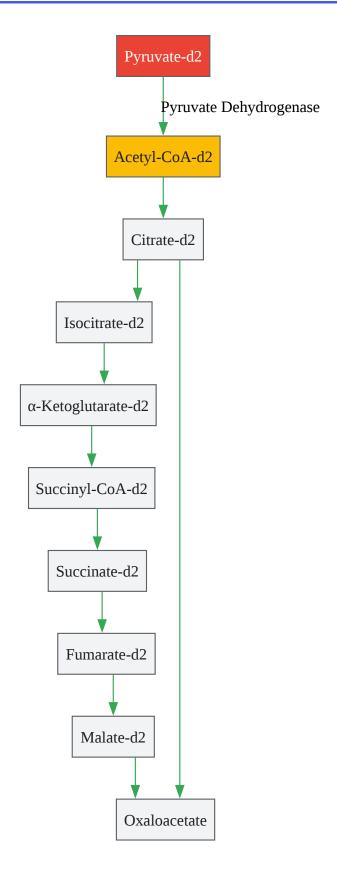
Glycolysis Pathway for D-Glucose-d2



Tricarboxylic Acid (TCA) Cycle

Following glycolysis, the pyruvate-d2 generated can be converted to acetyl-CoA-d2, which then enters the TCA cycle (also known as the Krebs cycle or citric acid cycle). This series of chemical reactions is a key component of cellular respiration.





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Tricarboxylic Acid (TCA) Cycle



Experimental Protocols and Methodologies

D-Glucose-d2 is extensively used in stable isotope tracer studies to investigate various aspects of glucose metabolism. The general principle involves the administration of the labeled glucose followed by the detection and quantification of the tracer and its metabolites in biological samples.

Glucose Kinetics Studies

A common application of D-Glucose-d2 is in the study of whole-body glucose kinetics, including the rates of glucose appearance (Ra) and disappearance (Rd). A widely used method is the primed-constant infusion of the stable isotope.

Methodology:

- Priming Dose: An initial bolus injection (priming dose) of D-Glucose-d2 is administered to rapidly achieve isotopic equilibrium in the plasma glucose pool.
- Constant Infusion: This is immediately followed by a continuous intravenous infusion of D-Glucose-d2 at a known rate.
- Blood Sampling: Blood samples are collected at regular intervals before and during the infusion to measure plasma glucose concentration and isotopic enrichment.
- Sample Analysis: Plasma samples are analyzed using mass spectrometry (GC-MS or LC-MS) to determine the ratio of labeled to unlabeled glucose.
- Kinetic Calculation: At isotopic steady-state, the rate of glucose appearance can be calculated using the formula: Ra = Infusion Rate / Plasma Enrichment.

Deuterium Metabolic Imaging (DMI)

Deuterium Metabolic Imaging (DMI) is a non-invasive imaging technique that utilizes deuterium-labeled substrates like D-Glucose-d2 to map metabolic pathways in vivo.

Methodology:



- Substrate Administration: D-Glucose-d2 is administered to the subject, typically orally or via intravenous infusion.[9]
- Metabolic Conversion: The labeled glucose is taken up by tissues and metabolized, leading to the incorporation of deuterium into various downstream metabolites such as lactate and glutamate.[10]
- MR-based Detection: A magnetic resonance imaging (MRI) scanner tuned to the deuterium frequency is used to acquire 3D magnetic resonance spectroscopic imaging (MRSI) data.[9]
 [11]
- Spectral Analysis: The acquired data provides a deuterium spectral signature for each spatial location, which is then quantified to create metabolic maps of the deuterated substrate and its products.[9]



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Workflow for a Stable Isotope Tracer Study

Applications in Drug Development

The use of stable isotope-labeled compounds like D-Glucose-d2 is becoming increasingly important in the pharmaceutical industry. Deuteration can potentially alter the pharmacokinetic and metabolic profiles of drugs.[1] In the context of drug development, D-Glucose-d2 can be used to:

 Assess Metabolic Effects of Drugs: Investigate how a new drug candidate affects glucose metabolism and overall energy homeostasis.



- Pharmacokinetic/Pharmacodynamic (PK/PD) Studies: Use as a metabolic tracer to understand the mechanism of action and dose-response of drugs targeting metabolic pathways.[12]
- Disease Modeling: Study metabolic dysregulation in diseases such as diabetes, cancer, and neurodegenerative disorders.[3][13]

Conclusion

D-Glucose-d2 is a powerful and versatile tool for probing glucose metabolism. Its well-defined chemical properties and predictable behavior in biological systems make it an indispensable tracer for both basic research and clinical drug development. The methodologies outlined in this guide provide a framework for its application in quantifying metabolic fluxes and visualizing metabolic pathways, ultimately contributing to a deeper understanding of physiology and disease.

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References

- 1. Khan Academy [khanacademy.org]
- 2. teachmephysiology.com [teachmephysiology.com]
- 3. Workflow Based on the Combination of Isotopic Tracer Experiments to Investigate Microbial Metabolism of Multiple Nutrient Sources PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Glycolysis Wikipedia [en.wikipedia.org]
- 5. teachmephysiology.com [teachmephysiology.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. ttuhsc.edu [ttuhsc.edu]
- 9. What is Deuterium Metabolic Imaging (DMI)? < Deuterium Metabolic Imaging [medicine.yale.edu]



- 10. Advancing Deuterium MRI to Track Human Cerebral Glucose Metabolism at 7 T: A
 Comparison of Glucose-d2 and Glucose-d7 Ingestion PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. Deuterium Metabolic Imaging of the Brain Using 2-Deoxy-2-[2H2]-d-glucose: A Non-ionizing [18F]FDG Alternative PMC [pmc.ncbi.nlm.nih.gov]
- 13. dacollege.org [dacollege.org]
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